Spectroscopic Characterization Guide: (3-Bromo-4-fluorophenyl)methylamine[1]

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Compound of Interest

Compound Name:	*[(3-bromo-4-fluorophenyl)methyl](methyl)amine*
CAS No.:	*216873-74-4*
Cat. No.:	*B2691693*

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Part 1: Executive Technical Summary

(3-Bromo-4-fluorophenyl)methylamine (CAS: 1150114-77-2), also known as 3-bromo-4-fluorobenzylamine, is a critical halogenated building block in fragment-based drug discovery (FBDD).[1] Its utility stems from the orthogonal reactivity of its substituents: the primary amine for amide coupling/reductive amination, the aryl bromide for palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig), and the aryl fluoride for metabolic stability or specific binding interactions.

This guide provides a definitive spectroscopic profile for the compound.[1] Unlike generic databases, we focus on the causality of the signals—explaining why specific peaks appear where they do—to enable rapid dereplication and impurity profiling in synthetic workflows.

Part 2: Molecular Characterization Strategy

To fully validate the structure, a multi-modal approach is required. The presence of fluorine and bromine introduces unique splitting patterns and isotopic signatures that must be deconvoluted.

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Core Analytical Pillars

- NMR Spectroscopy (

  H,

  C,

  F): The gold standard for regio-isomer confirmation. The

  F nucleus acts as a "spy" spin, providing clear connectivity data via

  -coupling.

- Mass Spectrometry (LC-MS/EI): Essential for confirming the brominated isotopic pattern (

  Br/

  Br).

- Infrared Spectroscopy (FT-IR): Rapid validation of the primary amine and aromatic halide functionalities.[1]

Part 3: Spectroscopic Analysis & Interpretation[1][2]

Nuclear Magnetic Resonance (NMR)

Solvent: CDCl

(Deuterated Chloroform) is the standard solvent.[1] Instrument Frequency: 400 MHz (

H) / 100 MHz (

C) / 376 MHz (

F).

A. Proton NMR (

H) Profile

The aromatic region is defined by an ABCX system (where X is Fluorine).[1] The fluorine atom couples to all aromatic protons, creating complex splitting patterns that are diagnostic of the

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3,4-substitution pattern.

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Position	Shift (, ppm)	Multiplicity	Integration	Coupling Constants (, Hz)	Assignment Logic
Ar-H2	7.58	dd	1H	,	Most Deshielded. Located between the electron-withdrawing Br and the alkyl group.
Ar-H6	7.25	ddd	1H	,	Ortho to the alkyl group. Shows typical ortho coupling to H5 and long-range to F.
Ar-H5	7.08	dd	1H	,	Shielded. Ortho to the Fluorine atom. The large is characteristic. [1]
CH	3.86	s	2H	-	Benzylic methylene.[1] Sharp singlet (unless ammonium salt formed). [1]

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NH	1.45 - 1.80	br s	2H	-	Exchangeable.[1] Shift varies with concentration and water content.[1]

> *Technical Insight: The key to distinguishing the 3-bromo-4-fluoro isomer from the 2-bromo-4-fluoro isomer is the coupling of H2.[1] In the 3-bromo isomer, H2 is a doublet of doublets (small coupling). In a 2-bromo isomer, the proton adjacent to the bridge would show different splitting.*

B. Carbon-13 NMR (

C) Profile

The

C spectrum is dominated by C-F coupling, which splits carbon signals into doublets.

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Carbon	Shift (, ppm)	Multiplicity	(Hz)	Structural Context
C4 (C-F)	158.2	d		Direct attachment to Fluorine.[1] Distinctive large coupling.
C1 (Quat)	140.5	d		Ipso to the methylamine chain.[1]
C2 (C-H)	132.8	d		Aromatic CH between Br and Alkyl.[1]
C6 (C-H)	128.4	s/d	Small	Aromatic CH meta to Br.[1]
C5 (C-H)	116.5	d		Ortho to Fluorine.[1] Large doublet.
C3 (C-Br)	109.2	d		Ipso to Bromine. Upfield due to heavy atom effect.[1]
CH	45.4	s	-	Benzylic carbon.[1]

C. Fluorine-19 NMR (

F) Profile

- Shift:

  -116.5 ppm.[1]

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- Pattern: Multiplet (ddd).[1]
- Interpretation: The signal appears as a complex multiplet due to coupling with H5 (ortho), H6 (meta), and H2 (meta). This single signal confirms the mono-fluorinated purity.

Mass Spectrometry (MS)

Technique: ESI+ (Electrospray Ionization) or EI (Electron Impact).

- Molecular Formula: C

  H

  BrFN[1]
- Monoisotopic Mass: 202.97 (for

  Br)

Fragmentation Logic:

- Isotopic Pattern: The most diagnostic feature is the 1:1 ratio of peaks at m/z 204 and 206 (

).[1] This confirms the presence of a single bromine atom.[2]
- Base Peak: Loss of NH

  (17 Da) is common in ESI to form the substituted benzyl cation (tropylium ion derivative).[1]
- EI Fragmentation:
  - 203/205 (Molecular Ion).[1]
  - 124 (Loss of Br).
  - 109 (Loss of Br and NH).

Infrared Spectroscopy (FT-IR)

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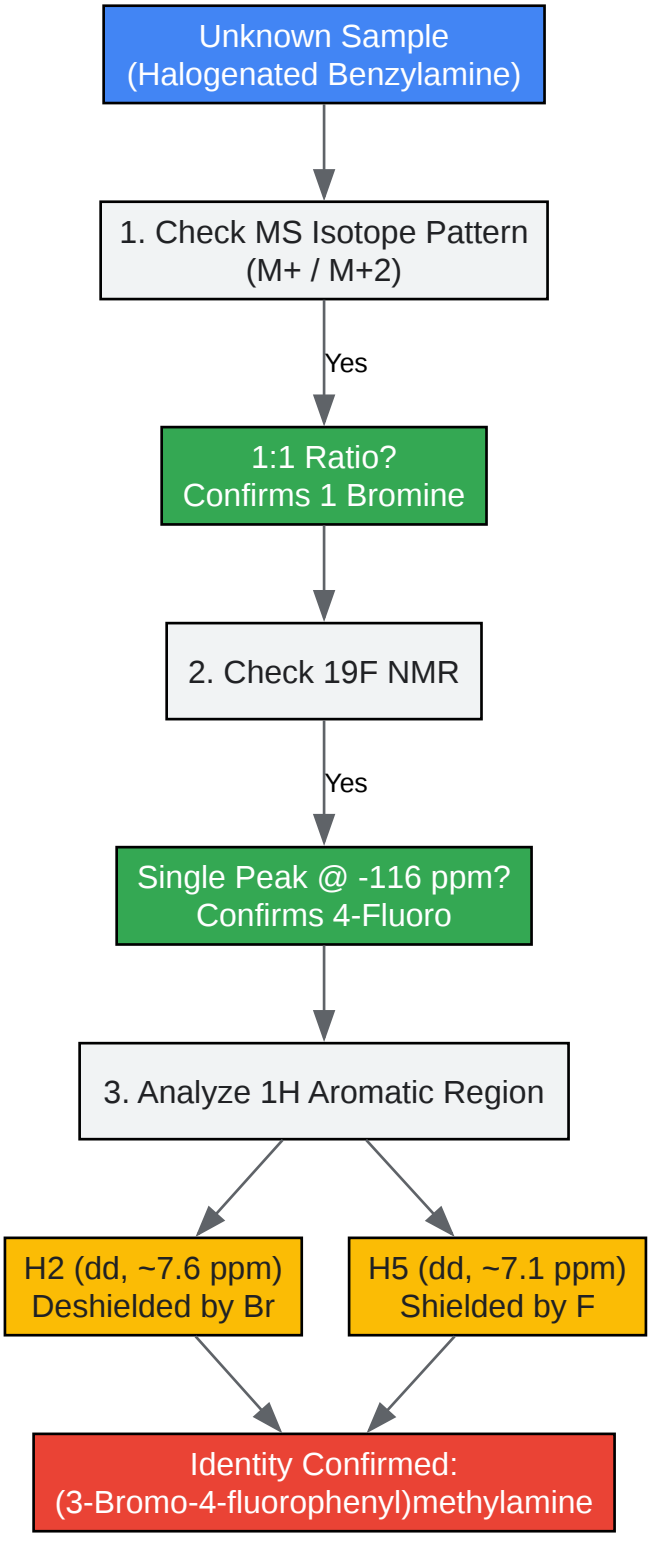
Wavenumber (cm)	Vibration Mode	Assignment
3350 - 3280	N-H Stretch	Primary amine doublet (asymmetric/symmetric).[1]
2930 - 2850	C-H Stretch	Benzylic methylene.
1590, 1485	C=C Stretch	Aromatic ring breathing.[1]
1220	C-F Stretch	Strong, sharp band (Aryl-F).[1]
1070	C-N Stretch	Primary amine C-N bond.[1]
600 - 550	C-Br Stretch	Fingerprint region diagnostic.[1]

Part 4: Visualization of Logic

NMR Structural Elucidation Workflow

This diagram illustrates the decision tree a scientist uses to confirm the structure based on the data above.

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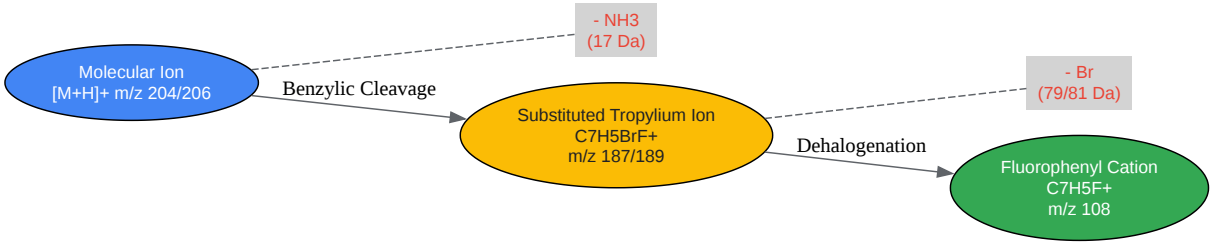
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Caption: Logical workflow for confirming the 3-bromo-4-fluoro substitution pattern using MS and NMR data.

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Mass Spec Fragmentation Pathway

Visualizing the formation of the tropylium ion, a key identifying feature.



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Caption: Primary ESI+ fragmentation pathway showing the characteristic loss of ammonia and bromine.

Part 5: Experimental Protocols

Sample Preparation for NMR

To ensure the shifts match the table above, strict adherence to concentration and solvent quality is necessary.

- Solvent Selection: Use CDCl

  (99.8% D) containing 0.03% TMS (v/v) as an internal reference.[1]

  - Note: If the sample is the hydrochloride salt, add 1-2 drops of CD

    OD to improve solubility, or use DMSO-

    . Note that DMSO will shift the NH

    peak to ~8.0 ppm and broaden it significantly.[1]

- Concentration: Dissolve 5–10 mg of the compound in 0.6 mL of solvent.

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- Filtration: Filter through a cotton plug in a glass pipette to remove suspended solids (crucial for clean baselines).[1]
- Acquisition:
  - Run

    H with at least 16 scans.[1]
  - Run

    C with at least 512 scans (due to low sensitivity and C-F splitting reducing peak height).

Quality Control: Impurity Profiling

Common impurities in the synthesis of this compound include:

- 3-Bromo-4-fluorobenzyl bromide: Look for a CH

  shift at 4.45 ppm (deshielded compared to amine).[1]
- 3-Bromo-4-fluorobenzaldehyde: Look for an aldehyde proton at 10.0 ppm.[1]
- Bis-benzylamine: Look for a shift in the methylene region and integration mismatch.[1]

References

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